

# The L-Isoleucine Metabolic Pathway and 2-Methylbutyrylglycine Formation

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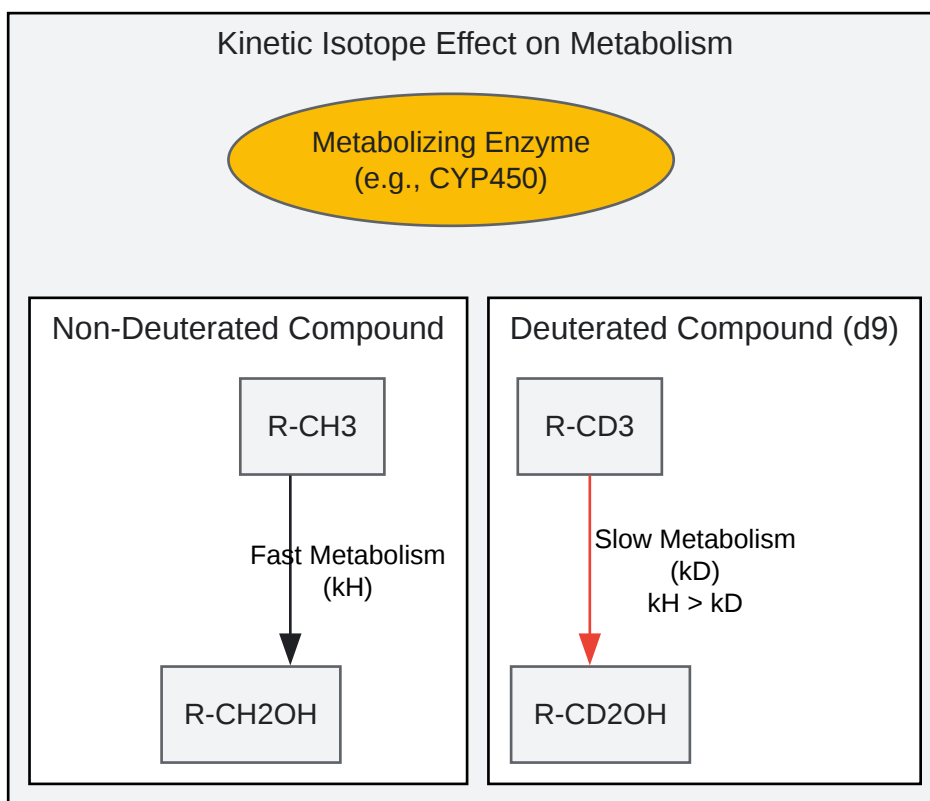
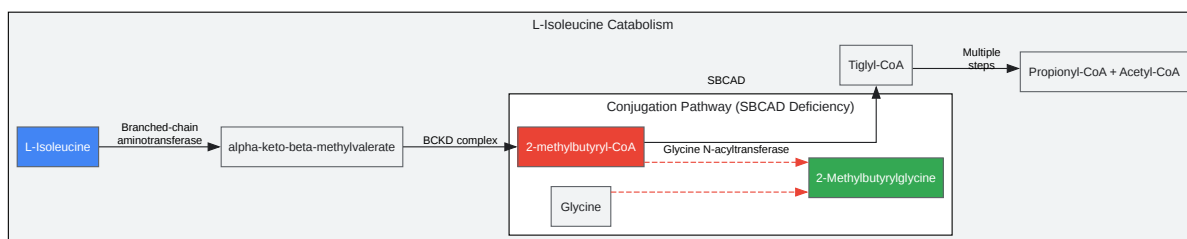
## Compound of Interest

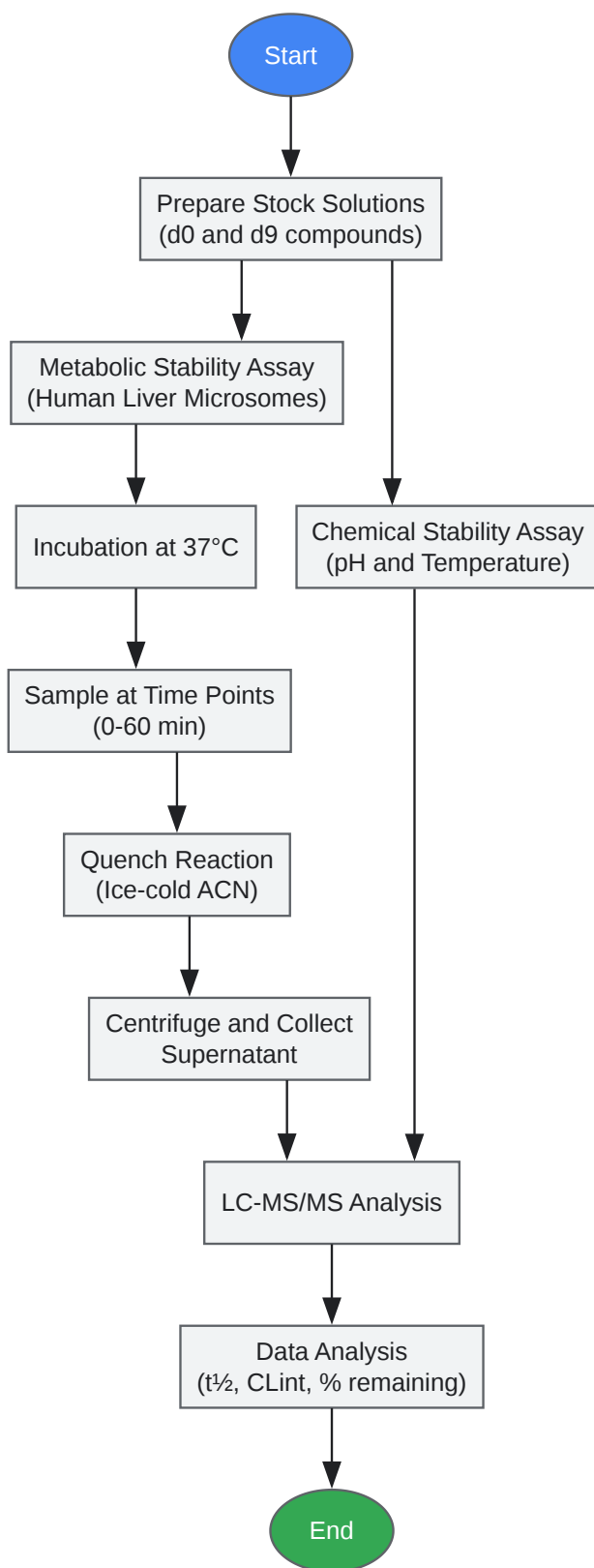
Compound Name: 2-Methylbutyrylglycine-d9

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2-Methylbutyrylglycine is not synthesized de novo but is a catabolic product of L-isoleucine. When the normal catabolic pathway of L-isoleucine is impaired, for instance by a deficiency in the SBCAD enzyme, the intermediate 2-methylbutyryl-CoA accumulates in the mitochondria.<sup>[1]</sup> This accumulated intermediate is then conjugated with glycine by the enzyme glycine N-acyltransferase to form 2-Methylbutyrylglycine, which is subsequently excreted in the urine.<sup>[1]</sup>





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## References

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